

safe handling and storage procedures for 1,3-Bis(bromomethyl)benzene

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Compound of Interest

Compound Name: 1,3-Bis(bromomethyl)benzene

Cat. No.: B165771

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Technical Support Center: 1,3-Bis(bromomethyl)benzene

This guide provides essential safety information, handling procedures, and storage requirements for **1,3-Bis(bromomethyl)benzene**. Please consult this resource to ensure the safe execution of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1,3-Bis(bromomethyl)benzene**?

A1: **1,3-Bis(bromomethyl)benzene** is a hazardous substance that can cause severe skin burns and serious eye damage.^{[1][2]} It may also be corrosive to metals. Some sources also indicate it can cause skin and eye irritation and may be harmful if swallowed.^{[2][3]} Inhalation may cause respiratory irritation.^[1]

Q2: What personal protective equipment (PPE) is mandatory when handling this chemical?

A2: Researchers must wear appropriate personal protective equipment, including chemical-resistant gloves, protective clothing, and chemical safety goggles or a face shield.^{[1][4]} Work should be conducted in a well-ventilated area, preferably under a chemical fume hood, to avoid inhaling dust or fumes.^[4] In cases of inadequate ventilation, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.^[4]

Q3: What are the proper storage conditions for **1,3-Bis(bromomethyl)benzene**?

A3: Store **1,3-Bis(bromomethyl)benzene** in a tightly closed container in a dry, cool, and well-ventilated area.^[4] The storage area should be designated for corrosive materials.^[4] It is also advised to keep it in a dark place, as it can be light-sensitive.^[4] The substance is also moisture-sensitive and should be protected from exposure to moist air or water.^{[4][5]}

Q4: What materials are incompatible with **1,3-Bis(bromomethyl)benzene**?

A4: Avoid contact with acids, bases, alcohols, amines, and strong oxidizing agents.^{[1][4][5]} It is also incompatible with metals such as potassium, magnesium, and sodium.^[1]

Troubleshooting Guides

Issue 1: Accidental Skin or Eye Contact

- Symptoms: Severe skin burns, redness, pain, serious eye damage.^[1]
- Immediate Actions:
 - Skin Contact: Immediately take off all contaminated clothing.^[4] Rinse the affected skin area with plenty of water.^[4] Seek immediate medical attention.^[4]
 - Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.^[4] Remove contact lenses if present and easy to do.^[4] Continue rinsing and seek immediate medical attention from an ophthalmologist.^{[3][4]}

Issue 2: Accidental Inhalation

- Symptoms: May cause respiratory irritation, coughing, shortness of breath, headache, or nausea.^[1]
- Immediate Actions:
 - Move the affected person to fresh air and keep them in a position comfortable for breathing.^[4]

- If the person is not breathing, provide artificial respiration.[4] Do not use the mouth-to-mouth method if the substance was ingested or inhaled.[4]
- Call a physician or poison control center immediately.[4]

Issue 3: Accidental Spill or Leak**• Procedure:**

- Evacuate unnecessary personnel from the area.[5]
- Ensure adequate ventilation.[3][5]
- Wear appropriate PPE, including respiratory protection.[1]
- Prevent the product from entering drains.[3]
- For solid spills, sweep or shovel the material into a suitable container for disposal, avoiding dust formation.[1][4]
- For liquid spills, cover drains and collect with a liquid-absorbent material.[3]
- Dispose of the waste in an approved waste disposal plant.[3][4]

Issue 4: Fire Involving 1,3-Bis(bromomethyl)benzene

- Extinguishing Media: Use dry powder, foam, water spray, or carbon dioxide.
- Hazards: Thermal decomposition can generate carbon oxides and hydrogen bromide.[1] Vapors may be heavier than air and can form explosive mixtures with air upon intense heating.
- Firefighter Precautions: Firefighters should wear self-contained breathing apparatus and gas-tight chemically protective clothing.[5]

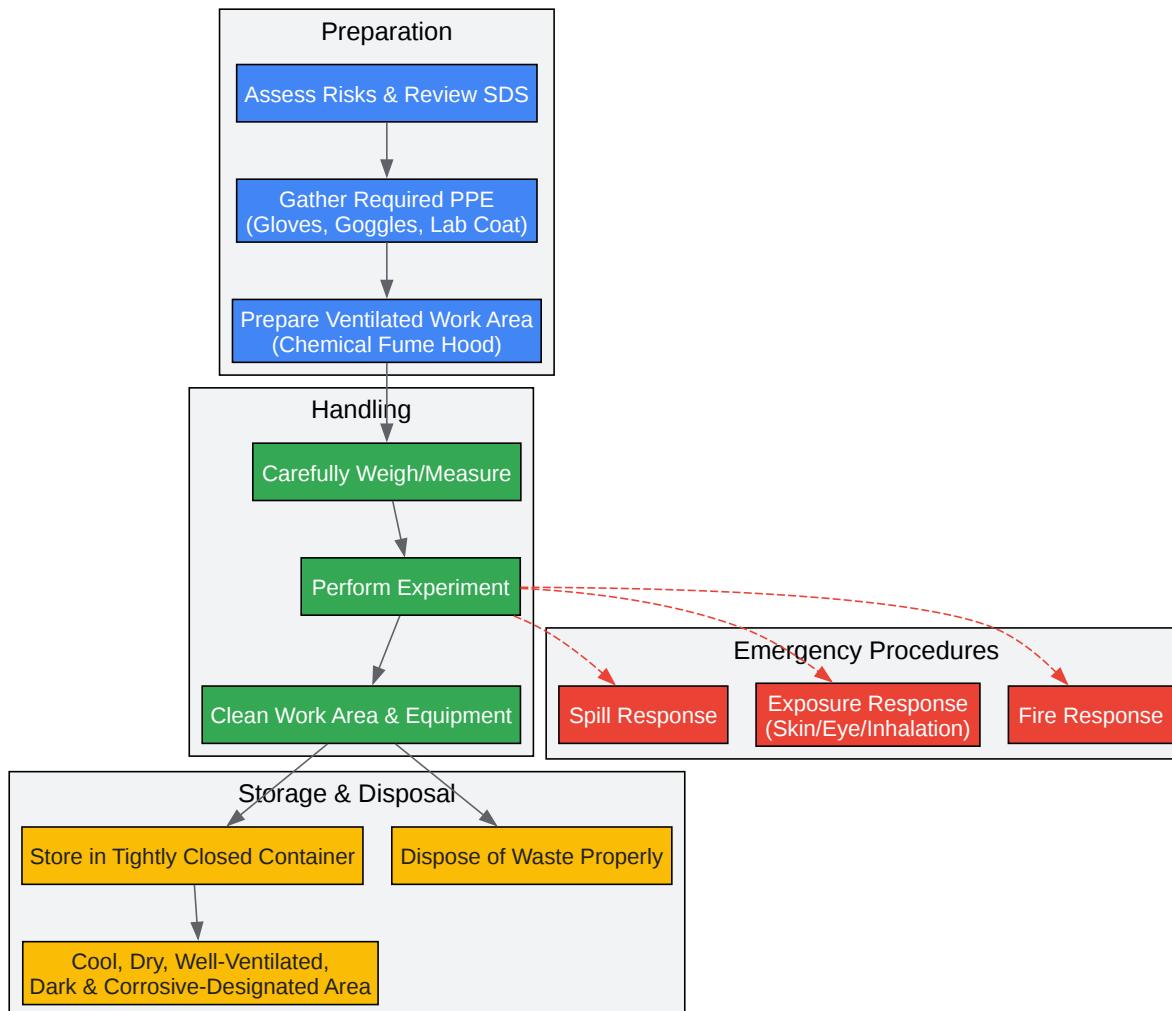
Quantitative Data

Property	Value	Source
Physical Form	Crystal - Powder	
Color	White to Very Pale Yellow	
Melting Point	74-77 °C	[6]
Boiling Point	135-140 °C at 20 mm Hg	[6]
Solubility	Insoluble in water	[6]
Molecular Formula	C ₈ H ₈ Br ₂	[2]
Molecular Weight	263.96 g/mol	[2]

Experimental Protocols & Workflows

Diagram: Safe Handling and Storage Workflow

Workflow for Safe Handling and Storage of 1,3-Bis(bromomethyl)benzene

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Caption: Logical workflow for the safe handling and storage of **1,3-Bis(bromomethyl)benzene**.

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